

# Essential Safety and Disposal Guidance for NS3861

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## Compound of Interest

Compound Name: NS3861

Cat. No.: B1241945

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Immediate attention for researchers, scientists, and drug development professionals: The proper disposal of **NS3861**, a neuronal nicotinic acetylcholine receptor (nAChR) agonist, requires adherence to specific safety protocols. A complete, publicly available Safety Data Sheet (SDS) with detailed disposal instructions for **NS3861** is not available. The manufacturer, Cayman Chemical, states that this material should be considered hazardous and provides a comprehensive SDS directly to the purchasing institution.<sup>[1]</sup> It is imperative to consult the SDS provided by your supplier and contact your institution's Environmental Health and Safety (EHS) department for specific disposal procedures.

Disposal of **NS3861** must be conducted in accordance with official regulations. As a research chemical with potential hazards, it should not be disposed of down the drain or in regular trash.<sup>[2]</sup> Pharmaceutical waste, in general, should be managed as chemical waste.<sup>[2]</sup>

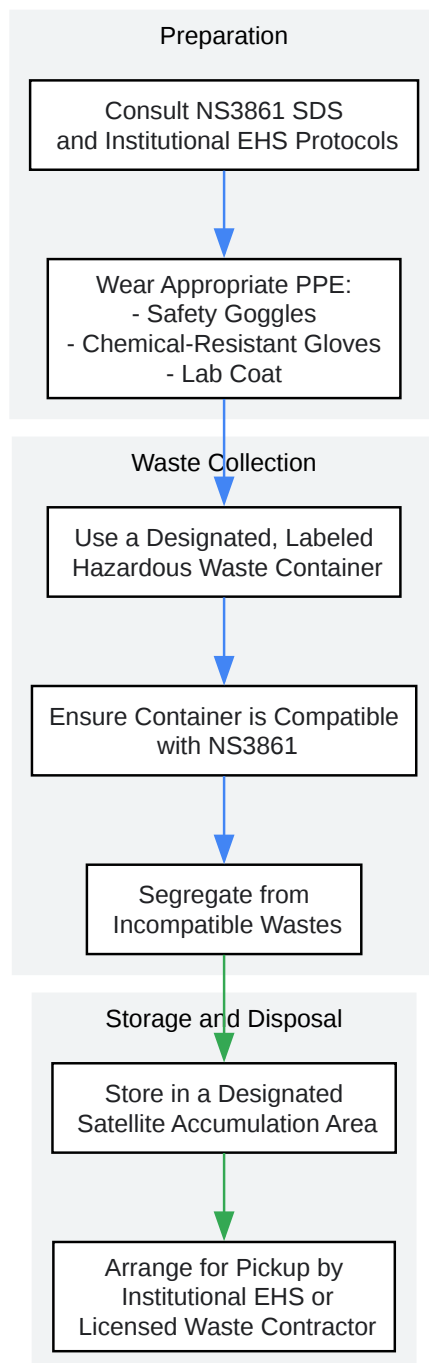
## Key Information for NS3861:

Property	Value/Information	Source
Chemical Name	3-(3-bromo-2-thienyl)-8-methyl-8-azabicyclo[3.2.1]oct-2-ene	Cayman Chemical
CAS Number	216853-59-7	Cayman Chemical[1]
Molecular Formula	C12H14BrNS	Cayman Chemical[1]
Physical Form	Solid	Cayman Chemical[1]
Solubility	Methanol, Ethanol, DMSO	Cayman Chemical[1]
Storage	-20°C	Cayman Chemical[1]
Primary Hazard	To be considered hazardous until further information is available.	Cayman Chemical[1]

## General Disposal Workflow for Hazardous Research Chemicals:

The following diagram outlines a general procedure for the disposal of hazardous laboratory chemicals like **NS3861**. This workflow is a general guide and must be adapted to the specific requirements of your institution's EHS protocols and the information provided in the manufacturer's SDS.

## General Disposal Workflow for NS3861



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Caption: General workflow for the safe disposal of **NS3861**.

## Experimental Protocols Cited:

While no experimental protocols for the disposal of **NS3861** were found, the product information from Cayman Chemical indicates its use in laboratory procedures as a solid that can be dissolved in solvents such as methanol, ethanol, and DMSO to create a stock solution. [1] Any unused solutions or contaminated materials from such procedures should be treated as hazardous waste.

Disclaimer: This information is intended as a general guide. The absence of a publicly available, detailed SDS for **NS3861** necessitates a cautious approach. Always prioritize the information provided by the chemical supplier and your institution's established safety protocols.

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## References

- 1. [cdn.caymanchem.com](https://cdn.caymanchem.com) [[cdn.caymanchem.com](https://cdn.caymanchem.com)]
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